

# History and development of Alachlor as a herbicide

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## Compound of Interest

Compound Name: Alachlor

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An In-depth Technical Guide to the History and Development of **Alachlor** as a Herbicide

## Introduction

**Alachlor** is a selective, pre-emergence herbicide belonging to the chloroacetanilide class.<sup>[1]</sup> First registered in 1969, it was widely used for the control of annual grasses and broadleaf weeds in major crops such as corn, soybeans, and peanuts.<sup>[2][3]</sup> At its peak in the late 1980s, it was one of the most extensively used agricultural pesticides in the United States.<sup>[4]</sup> This guide provides a comprehensive overview of the history, chemical properties, mode of action, metabolic fate, and toxicological profile of **alachlor**, intended for an audience of researchers and scientific professionals.

## History and Regulatory Milestones

Developed by Monsanto Company, **alachlor** was introduced in 1967 and received its first registration in the United States in 1969.<sup>[3][5]</sup> Its efficacy and broad applicability led to its widespread adoption. However, concerns over its potential carcinogenicity and environmental contamination, particularly of groundwater, emerged in the 1980s.<sup>[2][4]</sup>

In 1986, the U.S. Environmental Protection Agency (EPA) classified **alachlor** as a probable human carcinogen (Group B2) based on evidence of tumors in laboratory animals.<sup>[2][4]</sup> This led to a Special Review and subsequent regulatory actions, including its designation as a Restricted Use Pesticide (RUP).<sup>[2][6]</sup> Canada banned all uses of **alachlor** as of December 31,

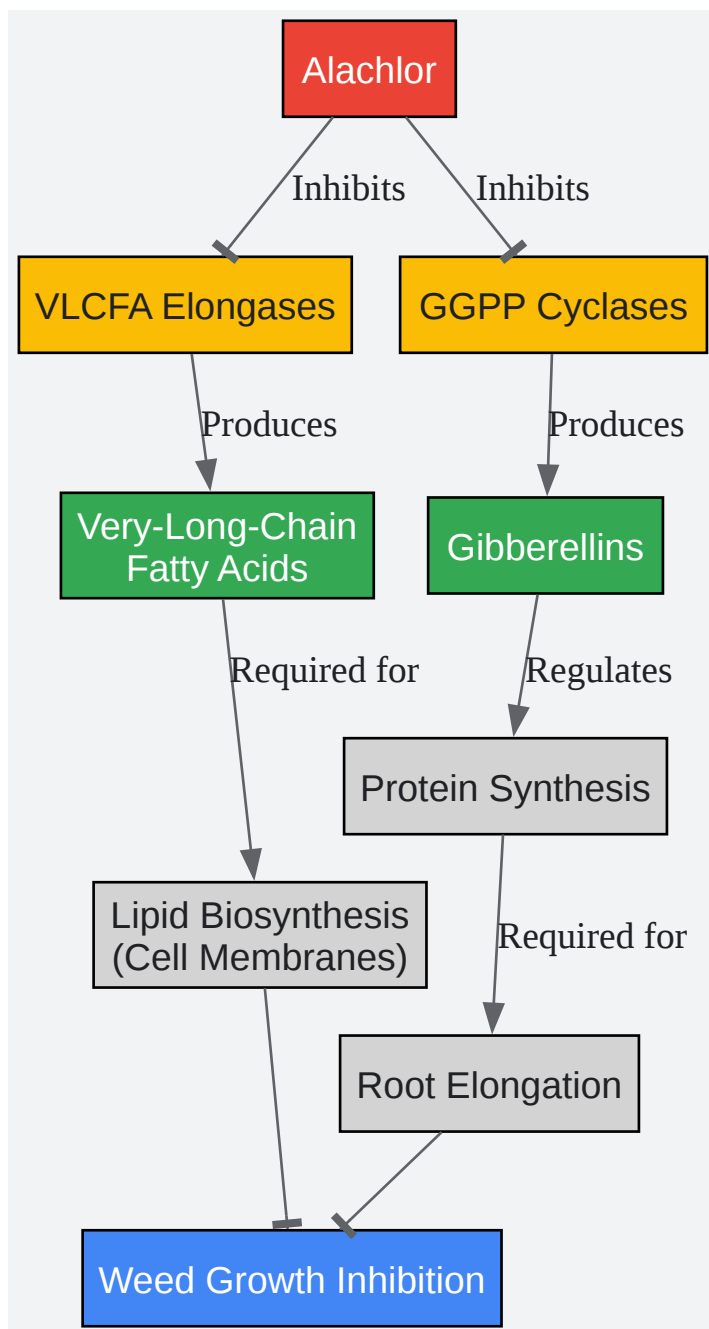
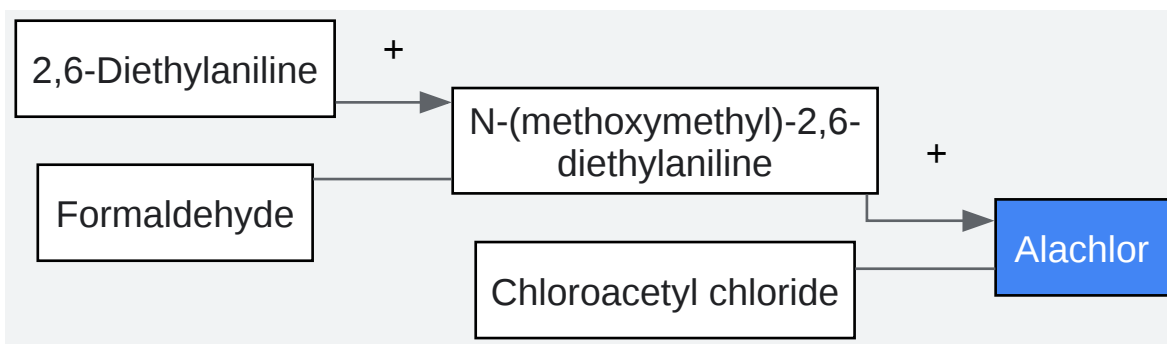
1985, due to its carcinogenic potential and the availability of safer alternatives.<sup>[7]</sup> The European Union followed suit, banning the use of **alachlor** as a herbicide in 2006.<sup>[1]</sup>

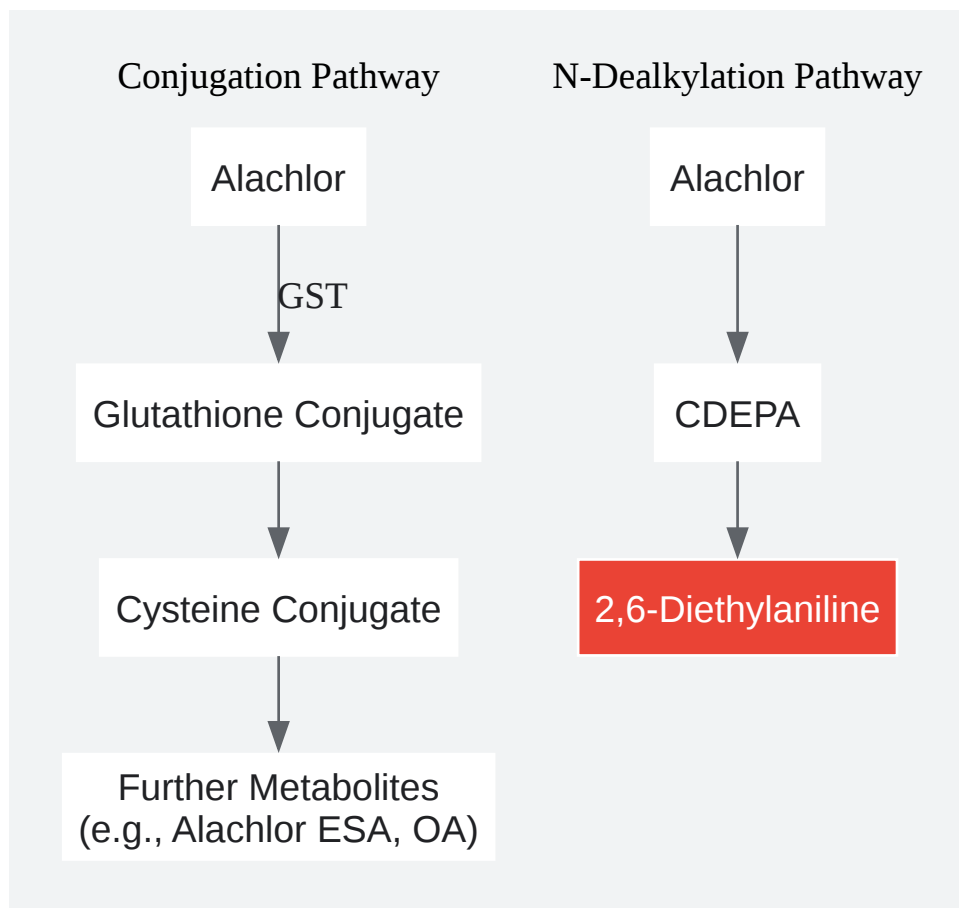
## Chemical Properties and Synthesis

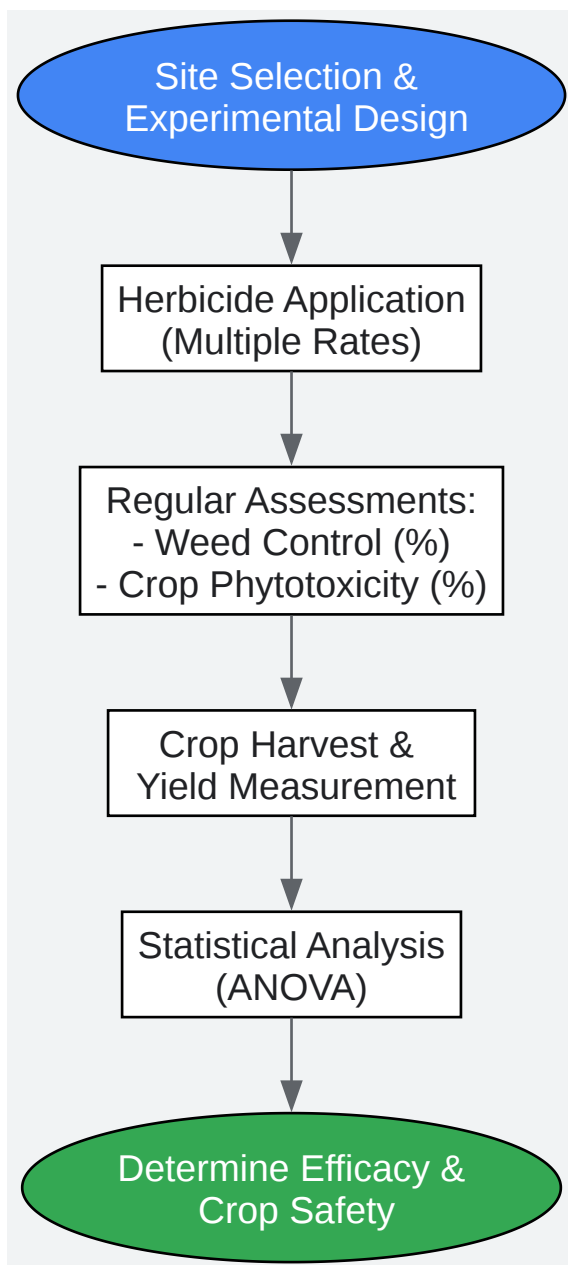
**Alachlor** is an odorless, white crystalline solid.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2-chloro-2',6'-diethyl-N-methoxymethylacetanilide	<sup>[7]</sup>
CAS Number	15972-60-8	<sup>[7]</sup>
Molecular Formula	C <sub>14</sub> H <sub>20</sub> ClNO <sub>2</sub>	<sup>[7]</sup>
Molecular Weight	269.77 g/mol	<sup>[8]</sup>
Melting Point	39.5–41.5 °C	<sup>[1]</sup>
Water Solubility	242 mg/L at 25°C	<sup>[5]</sup>
Vapor Pressure	1.6 x 10 <sup>-5</sup> mmHg at 25°C	<sup>[5]</sup>

The synthesis of **alachlor** typically involves a multi-step process.<sup>[9]</sup> A common method is the reaction of 2,6-diethylaniline with formaldehyde, followed by acylation with chloroacetyl chloride.<sup>[9]</sup><sup>[10]</sup>







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## References

- 1. Alachlor - Wikipedia [en.wikipedia.org]
- 2. beyondpesticides.org [beyondpesticides.org]
- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 4. Alachlor Use and Cancer Incidence in the Agricultural Health Study: An Updated Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pssj2.jp [pssj2.jp]
- 6. EXTOTOXNET PIP - ALACHLOR [extoxnet.orst.edu]
- 7. pic.int [pic.int]
- 8. Alachlor | C14H20ClNO2 | CID 2078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Alachlor (Ref: CP 50144 ) [sitem.herts.ac.uk]
- 10. youtube.com [youtube.com]
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